

# A Comparative Analysis of Photoinitiators: Irgacure 184 vs. Irgacure 819

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Hydroxycyclohexyl phenyl ketone*

Cat. No.: *B179516*

[Get Quote](#)

In the realm of UV-curable formulations, the selection of an appropriate photoinitiator is paramount to achieving desired material properties and processing efficiencies. This guide provides a detailed comparative study of two widely utilized photoinitiators, Irgacure 184 and Irgacure 819, designed for researchers, scientists, and professionals in drug development and material science. This analysis is supported by a compilation of their chemical and physical properties, spectral data, and performance characteristics, supplemented with detailed experimental protocols for their evaluation.

## Chemical and Physical Properties

Irgacure 184 and Irgacure 819 belong to the class of free-radical photoinitiators, which upon absorption of UV radiation, undergo a photochemical reaction to generate free radicals that initiate polymerization.[1] While both are highly efficient, their distinct chemical structures lead to significant differences in their performance.

Irgacure 184, chemically known as **1-Hydroxycyclohexyl phenyl ketone (HCPK)**, is a Norrish Type I photoinitiator.[2] It is characterized by its white crystalline powder form and is lauded for its excellent thermal stability and resistance to yellowing, making it a preferred choice for clear coatings and applications where color stability is critical.[2][3]

In contrast, Irgacure 819, or Phenylbis(2,4,6-trimethylbenzoyl)phosphine oxide, is a bisacylphosphine oxide (BAPO) type photoinitiator.[4] It appears as a light yellow powder and is distinguished by its ability to absorb a broader range of UV light, extending into the visible

spectrum.[4][5] This characteristic, coupled with its photobleaching effect, makes it exceptionally suitable for curing thick and pigmented systems.[1][6]

Property	Irgacure 184	Irgacure 819
Chemical Name	1-Hydroxycyclohexyl phenyl ketone	Phenylbis(2,4,6-trimethylbenzoyl)phosphine oxide
CAS Number	947-19-3	162881-26-7
Molecular Formula	C13H16O2	C26H27O3P
Molecular Weight	204.26 g/mol	418.46 g/mol
Appearance	White crystalline powder	Light yellow powder
Melting Point	46-50 °C	131-135 °C
Solubility ( g/100g solution at 20°C)	>50 in acetone, butyl acetate, methanol, toluene	14 in acetone, 6 in butyl acetate, 3 in methanol, 22 in toluene

## Spectral Properties and Photolysis

The UV absorption spectrum of a photoinitiator dictates the wavelength of UV light required for its activation. Irgacure 184 exhibits absorption peaks at 244 nm, 280 nm, and a maximum at 333 nm, primarily in the UVA range.[3] Upon UV exposure, it undergoes a Norrish Type I cleavage to form a benzoyl radical and a cyclohexyl radical, both of which can initiate polymerization.

Irgacure 819, on the other hand, has a much broader absorption spectrum, ranging from 350 nm to 420 nm, with distinct peaks at 295 nm and 370 nm.[5] This allows it to be activated by longer wavelength UV light and even some visible light, which can penetrate deeper into materials. Its photolysis is a multi-step process where it can generate up to four free radicals per molecule, contributing to its high reactivity. A key feature of Irgacure 819 is its photobleaching capability; as the photoinitiator is consumed, the formulation becomes more transparent to UV light, allowing for a more uniform cure throughout the depth of the material. [1][6]

Spectral Property	Irgacure 184	Irgacure 819
UV Absorption Peaks	244 nm, 280 nm, 333 nm	295 nm, 370 nm
Absorption Range	Primarily UVA	350-420 nm (UVA and visible)

## Performance Comparison

The differences in chemical structure and spectral properties between Irgacure 184 and Irgacure 819 translate to distinct performance characteristics in UV curing applications.

Performance Parameter	Irgacure 184	Irgacure 819
Curing Speed	High surface cure speed	High through-cure speed
Depth of Cure	Limited, best for thin films (<200 µm)	Excellent, suitable for thick sections
Yellowing	Minimal to no yellowing	Slight initial yellowing, photobleaches to colorless
Pigmented Systems	Less effective	Highly effective
Typical Concentration	2-4% for thin films, 1-3% for thicker films	0.5-1.5% in combination with other photoinitiators

Irgacure 184 is often referred to as a "surface cure" photoinitiator due to its strong absorption in the shorter UVA wavelengths, which are readily absorbed at the surface of a formulation.<sup>[6]</sup> This leads to rapid and efficient curing of the top layer.

Irgacure 819 is known as a "through-cure" photoinitiator.<sup>[6]</sup> Its ability to absorb longer wavelengths of light, which have greater penetration depth, combined with its photobleaching effect, allows for efficient curing of thick and opaque materials.<sup>[1]</sup> For this reason, it is a popular choice for pigmented coatings, adhesives, and 3D printing resins.<sup>[4]</sup>

Often, a combination of Irgacure 184 and Irgacure 819 is used to achieve a balanced cure, with Irgacure 184 ensuring a tack-free surface and Irgacure 819 providing a thorough cure throughout the bulk of the material.<sup>[6]</sup>

## Experimental Protocols

To quantitatively evaluate and compare the performance of Irgacure 184 and Irgacure 819, the following experimental protocols can be employed.

### Curing Speed Determination by Photo-DSC

**Objective:** To measure the rate of polymerization ( $R_p$ ) and the total heat of reaction ( $\Delta H$ ) as a function of time.

**Methodology:**

- **Sample Preparation:** Prepare a liquid formulation containing the monomer, oligomer, and a specific concentration of the photoinitiator (e.g., 2% w/w).
- **Instrument Setup:** Use a Differential Scanning Calorimeter (DSC) equipped with a UV light source (Photo-DSC). Calibrate the instrument according to the manufacturer's instructions.
- **Measurement:**
  - Place a small, accurately weighed sample (5-10 mg) into an aluminum DSC pan.
  - Place the pan in the DSC cell and allow it to equilibrate at the desired isothermal temperature (e.g., 25°C).
  - Expose the sample to a UV light source of a specific intensity and wavelength range.
  - Record the heat flow as a function of time.
- **Data Analysis:**
  - The rate of polymerization ( $R_p$ ) is proportional to the heat flow ( $dH/dt$ ).
  - The total heat of polymerization ( $\Delta H$ ) is determined by integrating the area under the exothermic peak. This can be used to calculate the degree of conversion.

### Depth of Cure Measurement (ISO 4049 Scraping Method)

Objective: To determine the maximum thickness of a formulation that can be adequately cured under specific conditions.

Methodology:

- Apparatus: A cylindrical mold (e.g., 6 mm in height and 4 mm in diameter), a glass slide, a Mylar strip, a light-curing unit, and a plastic spatula or scalpel.<sup>[5]</sup>
- Procedure:
  - Place the mold on the glass slide.
  - Fill the mold with the photocurable formulation, avoiding air bubbles.
  - Cover the top of the mold with a Mylar strip.
  - Irradiate the sample through the Mylar strip with the light-curing unit for a specified time (e.g., 20 or 40 seconds).<sup>[5]</sup>
  - After irradiation, remove the Mylar strip and carefully extrude the cured sample from the mold.
  - Use the spatula or scalpel to scrape away any uncured material from the bottom of the sample (the side not directly exposed to the light).<sup>[5]</sup>
- Measurement:
  - Measure the height of the remaining cured cylindrical portion of the sample using a caliper.
  - The depth of cure is calculated as half of this measured height.<sup>[5]</sup>

## Yellowing Evaluation by Colorimetry

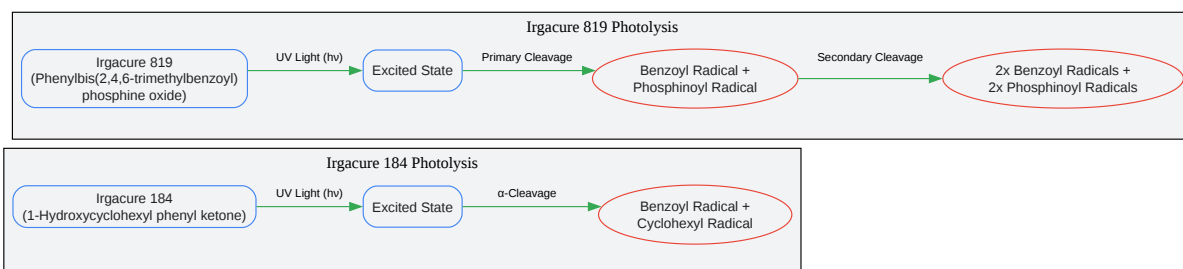
Objective: To quantify the change in color of a cured formulation after UV exposure and aging.

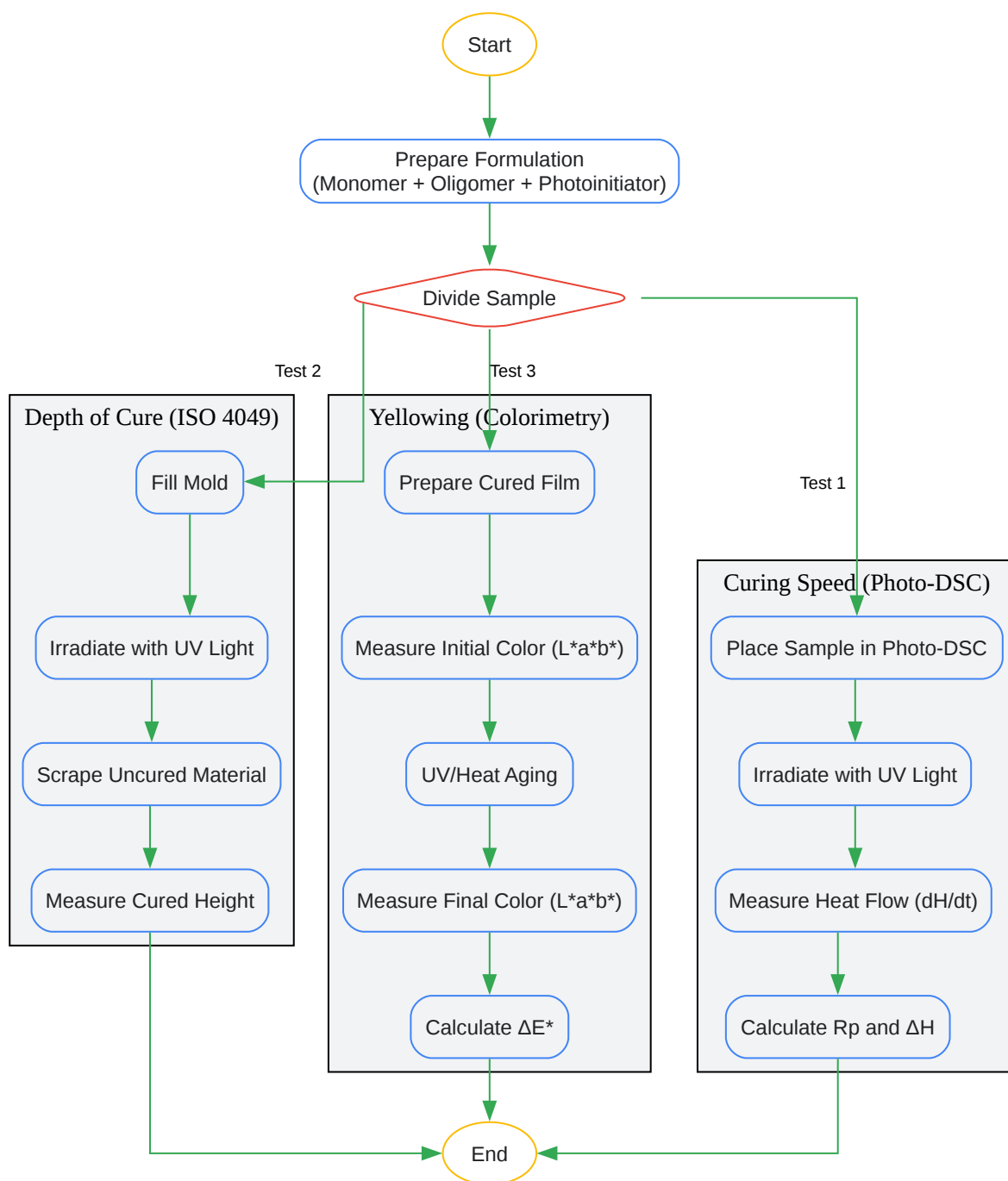
Methodology:

- Sample Preparation: Prepare thin films of the formulation with each photoinitiator on a standardized white substrate.

- Curing: Cure the films under controlled UV conditions.
- Initial Color Measurement: Use a spectrophotometer or colorimeter to measure the initial color of the cured films according to the CIELAB color space (L, a, b\* values).
- Aging: Expose the cured samples to a controlled environment of UV light and/or heat for a specified duration to simulate aging.
- Final Color Measurement: Remeasure the L, a, and b\* values of the aged samples.
- Data Analysis: Calculate the color change ( $\Delta E$ ) *using the following formula:*  $\Delta E = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b)^2]}$  A higher  $\Delta E$  value indicates a greater color change and more significant yellowing.

## Visualizations





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. unisunchem.com [unisunchem.com]
- 2. scholarworks.bgsu.edu [scholarworks.bgsu.edu]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Dental materials: How to measure the depth of cure of composites according to ISO 4049? [dental-materials.blogspot.com]
- 6. ptabdata.blob.core.windows.net [ptabdata.blob.core.windows.net]
- To cite this document: BenchChem. [A Comparative Analysis of Photoinitiators: Irgacure 184 vs. Irgacure 819]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179516#comparative-study-of-irgacure-184-and-irgacure-819-photoinitiators]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)